

comparative yield of N-ethylation using ethyl iodide vs diethyl sulfate

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Compound of Interest

Compound Name: 1-ethyl-4-iodo-5-nitro-1H-pyrazole

CAS No.: 1354705-16-0

Cat. No.: B3235693

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A Comparative Guide to N-Ethylation: Ethyl Iodide vs. Diethyl Sulfate

For researchers, medicinal chemists, and process development professionals, the selection of an appropriate ethylating agent is a critical decision that profoundly impacts reaction efficiency, yield, and safety. This guide provides an in-depth, objective comparison of two stalwart reagents in the chemist's toolkit: ethyl iodide (EtI) and diethyl sulfate (DES). By examining the mechanistic nuances, practical applications, and safety considerations of each, we aim to equip scientists with the field-proven insights necessary to make informed decisions for their specific synthetic challenges.

Mechanistic Underpinnings: A Tale of Two Electrophiles

The N-ethylation of amines with both ethyl iodide and diethyl sulfate proceeds via a bimolecular nucleophilic substitution (SN2) mechanism. In this concerted, single-step process, the lone pair of the amine's nitrogen atom attacks the electrophilic ethyl carbon, simultaneously displacing

the leaving group.[1][2] The efficiency of this reaction is governed by several key factors, including the nature of the leaving group, the nucleophilicity of the amine, and steric hindrance.

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Sources

- 1. [masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- 2. [Iscollege.ac.in](https://www.iscollege.ac.in) [[Iscollege.ac.in](https://www.iscollege.ac.in)]
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